

# preparation of 4-Benzylaniline-based Schiff bases and their applications

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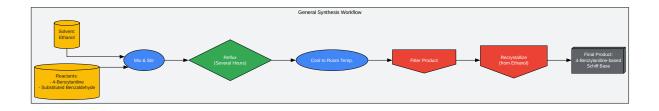
# Application Notes and Protocols: 4-Benzylaniline-Based Schiff Bases

This document provides detailed protocols and application notes on the synthesis and utility of **4-Benzylaniline**-based Schiff bases. These compounds, characterized by an imine (-C=N-) functional group, are versatile intermediates in organic synthesis and have garnered significant interest in medicinal chemistry due to their wide range of biological activities.[1] Applications span various fields, including the development of novel anticancer, antimicrobial, and antioxidant agents.[2][3][4][5]

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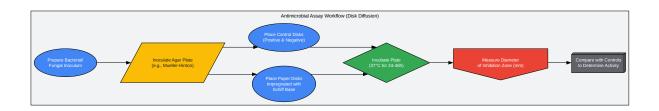
Schiff bases are typically synthesized via a condensation reaction between a primary amine and a carbonyl compound (aldehyde or ketone).[1] For the preparation of **4-Benzylaniline**-based Schiff bases, **4-Benzylaniline** is reacted with a substituted or unsubstituted benzaldehyde. The reaction is often carried out in an alcohol solvent and can be catalyzed by a few drops of acid.[6] More recent green chemistry approaches utilize catalysts like Kinnow peel powder under solvent-free conditions, significantly reducing reaction times.[7]

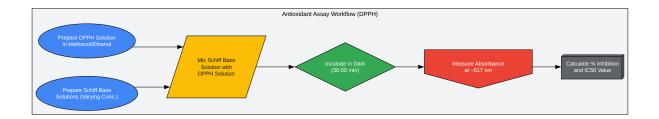












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